

Application Note & Protocol: Preparation and Use of Stable Tetramisole Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *Tetramisole Hydrochloride*

Cat. No.: *B1683107*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Tetramisole hydrochloride** is a synthetic imidazothiazole derivative widely utilized in biomedical research. It is a racemic mixture of dextro- and levo-isomers[1]. The levo-isomer, levamisole, is responsible for most of its biological activity. Tetramisole is primarily known for two distinct functions: as a potent inhibitor of most alkaline phosphatase (AP) isoenzymes (liver, bone, kidney, spleen) and as an anthelmintic agent used in veterinary medicine[2][3][4]. In research, it is frequently used to reduce background AP activity in assays like Western blots and in situ hybridization[5]. Its anthelmintic action is achieved by acting as a nicotinic acetylcholine receptor agonist, causing paralysis in nematodes[3][6][7].

Given its sensitivity to pH and temperature, preparing a stable and reliable stock solution is critical for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and application of **tetramisole hydrochloride** solutions.

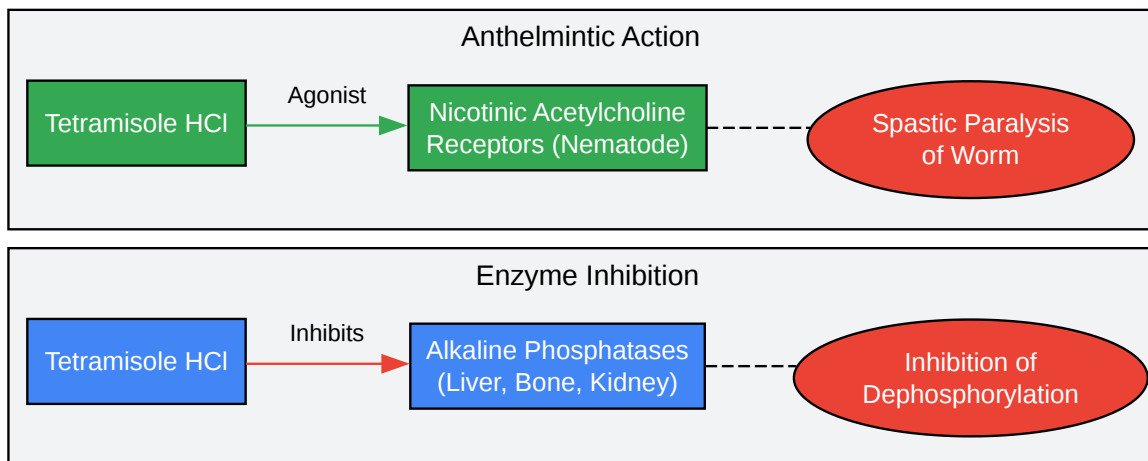
Chemical and Physical Properties

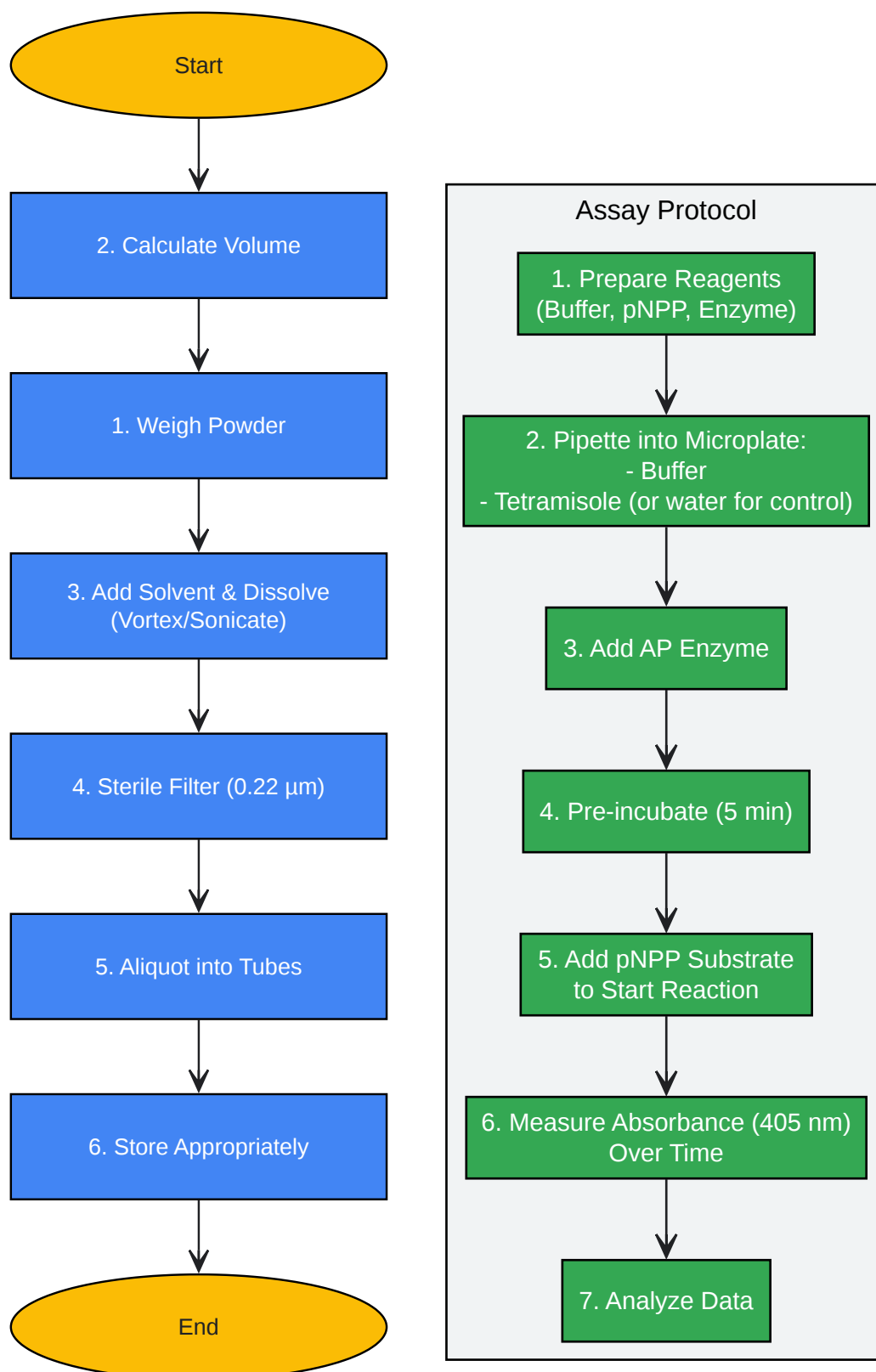
Proper handling and storage begin with understanding the compound's properties. The key characteristics of **tetramisole hydrochloride** are summarized below.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₂ N ₂ S·HCl	[2]
Molecular Weight	240.75 g/mol	[2][3]
CAS Number	5086-74-8	[2][3]
Appearance	White to off-white crystalline powder	[2][3]
Melting Point	266-267 °C	[2]
Solubility (Water)	41-200 mg/mL. Highly soluble.	[2][8]
Solubility (Other)	Soluble in Methanol; Slightly soluble in Ethanol; Insoluble in Acetone.	[2]
Powder Stability	Stable for up to 8 years when stored at room temperature.	
Solution pH	4.0 - 5.5	[3]

Mechanism of Action

Tetramisole hydrochloride has a dual mechanism of action depending on the biological context. It acts as a specific enzyme inhibitor and a receptor agonist.





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